

Application Notes and Protocols for Gastrin I (1-14) Human TFA

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Compound of Interest

Compound Name: Gastrin I (1-14), human tfa

Cat. No.: B15607568

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Gastrin I (1-14) human is a fragment of the gastrointestinal peptide hormone Gastrin I. It is an endogenous peptide primarily expressed in the gut that stimulates gastric acid secretion through its interaction with the cholecystokinin 2 (CCK2) receptor.^{[1][2]} This peptide is often used in research as a biomarker for gastritis and in the culture of gastric organoids.^{[2][3][4]} The trifluoroacetate (TFA) salt form of the peptide is common due to its use in the purification process (HPLC) and its ability to enhance the solubility of the peptide in aqueous solutions.^[1] Proper reconstitution and storage are critical to ensure the integrity and activity of the peptide for experimental use.

Quantitative Data Summary

The following tables provide a summary of the storage conditions and solubility for Gastrin I (1-14) human TFA.

Table 1: Storage Conditions

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C	1 year	Sealed, away from moisture and light.[5]
-80°C	2 years	Sealed, away from moisture and light.[5]	
In Solvent	-20°C	1 month	Sealed, away from moisture and light.[5]
-80°C	6 months	Sealed, away from moisture and light.[5]	

Table 2: Solubility

Solvent	Concentration	Notes
DMSO	≥ 100 mg/mL (54.95 mM)	Use newly opened DMSO as it is hygroscopic.[5]
H ₂ O	11.11 mg/mL (6.11 mM)	Requires sonication and pH adjustment to 9 with NH ₃ ·H ₂ O. [5]

Experimental Protocols

1. Reconstitution of Lyophilized Gastrin I (1-14) Human TFA

This protocol outlines the steps for reconstituting the lyophilized peptide for in vitro and in vivo studies. It is recommended to prepare the working solution fresh on the day of use, especially for in vivo experiments.[6]

Materials:

- Gastrin I (1-14) human TFA (lyophilized powder)
- Sterile, high-purity dimethyl sulfoxide (DMSO) or sterile, nuclease-free water

- Ammonium hydroxide ($\text{NH}_3 \cdot \text{H}_2\text{O}$) solution (for aqueous reconstitution)
- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath

Protocol:

- Equilibration: Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation from forming on the peptide.
- Solvent Selection:
 - For DMSO: This is the recommended solvent for achieving high concentration stock solutions.
 - For Aqueous Solutions: If DMSO is not suitable for the intended application, sterile water can be used. Note that pH adjustment and sonication will be necessary to achieve the specified concentration.
- Reconstitution Procedure (DMSO): a. Briefly centrifuge the vial to ensure the lyophilized powder is at the bottom. b. Carefully open the vial. c. Using a calibrated micropipette, add the required volume of fresh, high-purity DMSO to the vial to achieve the desired stock concentration (e.g., for a 10 mM stock, add the appropriate volume based on the mass of the peptide). d. Close the vial tightly and vortex gently for 10-20 seconds to dissolve the peptide. Visually inspect to ensure complete dissolution.
- Reconstitution Procedure (Aqueous): a. Briefly centrifuge the vial to collect the powder at the bottom. b. Carefully open the vial. c. Add the required volume of sterile, nuclease-free water. d. Adjust the pH of the solution to 9 by adding ammonium hydroxide ($\text{NH}_3 \cdot \text{H}_2\text{O}$) dropwise while gently mixing. e. Sonicate the solution in an ultrasonic bath until the peptide is fully dissolved.[5]

- Aliquoting and Storage: a. Once the peptide is fully dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes. This minimizes freeze-thaw cycles. b. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[5] Ensure the tubes are tightly sealed and protected from light.

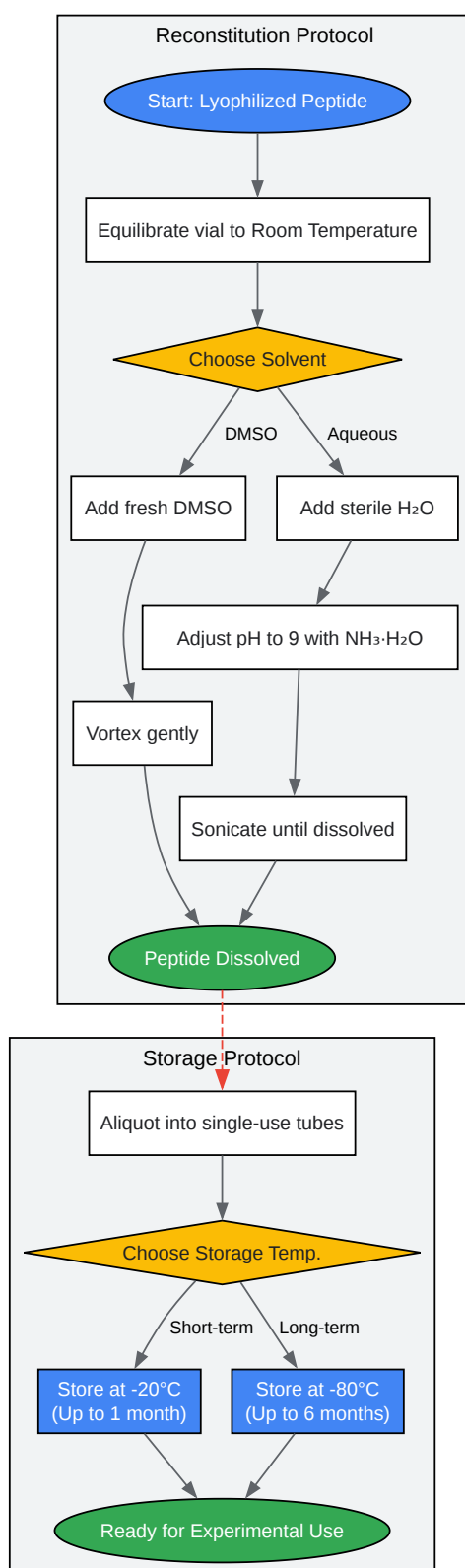
2. Storage and Handling of Gastrin I (1-14) Human TFA

Proper storage and handling are crucial for maintaining the stability and activity of the peptide.

- Lyophilized Powder:
 - Store the lyophilized powder in a tightly sealed container, protected from moisture and light.^[5]
 - Recommended storage temperatures are -20°C or -80°C for long-term stability.^{[1][2][3][5]}
- Stock Solutions:
 - Store reconstituted stock solutions in tightly sealed, light-protected aliquots.
 - For short-term storage, -20°C is suitable for up to one month.^[5]
 - For long-term storage, -80°C is recommended for up to six months.^[5]
 - Avoid repeated freeze-thaw cycles as this can degrade the peptide.

Visualizations

Diagram 1: Reconstitution and Storage Workflow



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Caption: Workflow for the reconstitution and storage of Gastrin I (1-14) human TFA.

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